

Spectroscopic Profiling of 5-Bromo-N,2-dihydroxybenzamide: A Comparative NMR Guide

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Compound of Interest

Compound Name: 5-bromo-N,2-dihydroxybenzamide

CAS No.: 5798-94-7

Cat. No.: B8798662

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Executive Summary & Strategic Context

5-bromo-N,2-dihydroxybenzamide (also known as 5-Bromosalicylhydroxamic acid or 5-Br-SHA) is a critical scaffold in medicinal chemistry, widely utilized as a urease inhibitor and a histone deacetylase (HDAC) inhibitor.^[1]

In synthetic workflows, this compound is frequently derived from Salicylhydroxamic acid (SHA) or synthesized via bromination of salicylamide followed by hydroxamation. The primary challenge in characterization is distinguishing the 5-bromo derivative from its non-brominated parent (SHA) and identifying over-brominated impurities (e.g., 3,5-dibromo species).

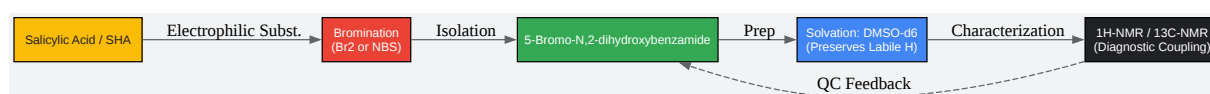
This guide provides a definitive NMR characterization protocol, contrasting 5-Br-SHA directly with SHA to highlight the diagnostic signals required for purity assessment.

Structural Analysis & Solvation Logic

Before acquiring data, one must understand the behavior of hydroxamic acids in solution. These molecules exhibit keto-enol tautomerism and strong intramolecular hydrogen bonding.^[1]

- Solvent Selection: DMSO-d6 is the mandatory solvent.[1]
 - Reasoning: Chloroform () often fails to dissolve these polar molecules.[1] Methanol-d4 () causes the exchange of labile protons (-OH, -NH), erasing the most critical diagnostic peaks for the hydroxamic acid moiety. DMSO-d6 preserves these protons and stabilizes the Z-conformer via H-bonding.[1]

Visualization: Structural Dynamics & Workflow[1]



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Figure 1: Synthesis and characterization workflow emphasizing the necessity of DMSO-d6 for labile proton preservation.

Comparative ¹H-NMR Analysis

The bromination at position 5 breaks the symmetry of the spin system found in the parent SHA.

The "Fingerprint" Region (Aromatic)

- Alternative (SHA): Contains 4 aromatic protons (). The proton typically appears as a triplet (or doublet of doublets) around 6.9 ppm.
- Product (5-Br-SHA): Contains 3 aromatic protons.[1] The signal disappears.[1] The coupling patterns of and

change drastically due to the loss of their neighbor.

Quantitative Data Table: ¹H-NMR Shifts (, ppm in DMSO-d6)

Assignment	Proton Type	Salicylhydroxamic Acid (SHA)	5-Bromo-N,2-dihydroxybenzamide	Diagnostic Change
-OH (Phenol)	Singlet (br)	11.5 - 12.3	12.3 - 12.5	Slight downfield shift due to acidity increase (Br induction).[1]
-NH (Amide)	Singlet (br)	11.0 - 11.5	11.3 - 11.6	Preserved broad singlet.[1]
-OH (Hydroxamic)	Singlet (br)	9.3 - 9.4	9.4 - 9.5	Preserved broad singlet.[1]
H-6	Aromatic	7.70 (dd, Hz)	7.95 (d, Hz)	Critical: Becomes a doublet (meta-coupling only).[1]
H-4	Aromatic	7.40 (td, Hz)	7.55 (dd, Hz)	Critical: Becomes dd (ortho to H3, meta to H6).
H-3	Aromatic	6.90 (d, Hz)	6.95 (d, Hz)	Remains a doublet (ortho coupling to H4).
H-5	Aromatic	6.88 (t)	ABSENT	Primary confirmation of substitution.

“

Technical Note: The chemical shifts of labile protons (OH/NH) are concentration and temperature-dependent.[1] The values above are typical for 10-20 mg samples at 298 K.

Comparative ¹³C-NMR Analysis

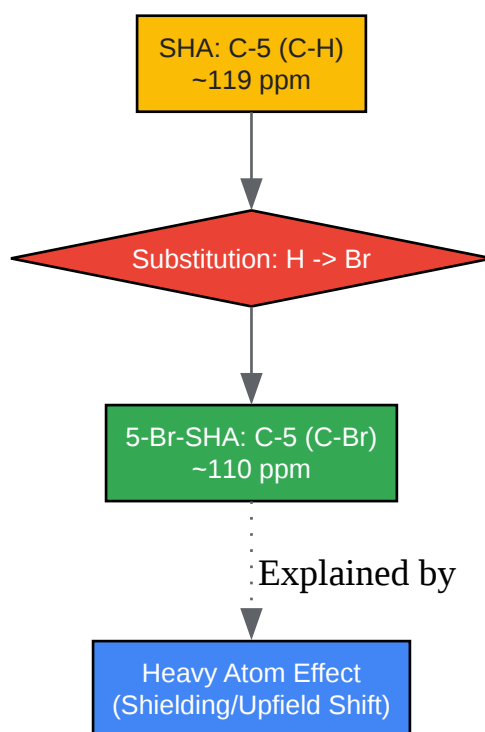
Carbon NMR provides the definitive confirmation of the carbon skeleton and the position of the bromine atom. The "Heavy Atom Effect" of bromine typically causes an upfield shift (shielding) of the attached carbon (

), contrary to the downfield shift seen with electronegative atoms like Oxygen or Nitrogen.

Quantitative Data Table: ¹³C-NMR Shifts (, ppm in DMSO-d₆)

Carbon Position	Salicylhydroxamic Acid (SHA)	5-Bromo-N,2-dihydroxybenzamide	Mechanistic Insight
C=O[1] (Carbonyl)	~163.5	~162.0	Inductive effect of Br slightly alters electron density.[1]
C-2 (C-OH)	~158.0	~157.5	Phenolic carbon remains deshielded.
C-4	~133.5	~136.0	Downfield shift (ortho effect).[1]
C-6	~127.5	~129.0	Downfield shift (ortho effect).[1]
C-5	~119.0 (C-H)	~110.5 (C-Br)	Diagnostic: Significant Upfield Shift (~9 ppm) due to Heavy Atom Effect.
C-3	~117.5	~119.5	Minor shift.[1]
C-1	~114.0	~116.0	Quaternary carbon.[1]

Visualization: Substituent Effects Logic



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Figure 2: The "Heavy Atom Effect" explains why the C-5 signal moves upfield despite bromine's electronegativity.[1]

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility and data integrity, follow this specific protocol.

Step 1: Sample Preparation[1]

- Mass: Weigh 15–20 mg of the solid product.
- Solvent: Add 0.6 mL of DMSO-d₆ (99.9% D).[1]
 - Tip: Ensure the DMSO is "dry" (stored over molecular sieves) to prevent the water peak (3.33 ppm) from broadening the labile protons.
- Homogenization: Vortex for 30 seconds. If the solution is cloudy, sonicate for 1 minute.
 - Check: The solution must be perfectly clear. Suspended particles will broaden aromatic peaks, masking the fine splitting (

Hz) of H-6.

Step 2: Acquisition Parameters (400 MHz equivalent)

- Pulse Sequence: Standard 1H ZG (Zero-Go).
- Relaxation Delay (D1): Set to 2.0 seconds (minimum).
 - Why: Aromatic protons adjacent to carbonyls often have longer T1 relaxation times.[\[1\]](#) A short D1 will reduce integration accuracy.
- Scans (NS): 16 (1H) / 1024 (13C).

Step 3: Purity Check (The "Red Flags")

Inspect the spectrum for these common impurities:

- Unreacted SHA: Look for a triplet at 6.88 ppm.[\[1\]](#)
- 3,5-Dibromo impurity: Look for two doublets (H4 and H6) with a small coupling constant (Hz) and no doublet at 6.95 ppm.[\[1\]](#)
- Residual Solvents:
 - Ethanol (often used in recrystallization): Triplet at 1.06 ppm, Quartet at 3.44 ppm.
 - Acetic Acid: Singlet at 1.91 ppm.[\[1\]](#)

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